

Essential Safety and Operational Guidance for Handling Dehydro Nifedipine-13C,d3

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Compound of Interest

Compound Name: *Dehydro Nifedipine-13C,d3*

Cat. No.: *B12363714*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Dehydro Nifedipine-13C,d3**. Given that specific safety data for this isotopically labeled compound is not readily available, the following guidance is based on the safety protocols for the parent compound, Nifedipine, and structurally related hazardous compounds. Dehydro Nifedipine is a metabolite of Nifedipine, a potent calcium channel blocker.[\[1\]](#)[\[2\]](#) It is crucial to handle this compound with care in a laboratory setting to minimize exposure and ensure personal safety.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to prevent exposure through inhalation, ingestion, or skin contact.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). [3][4]	Prevents skin contact and absorption. Aromatic nitro compounds can be toxic upon dermal exposure.[3]
Eye and Face Protection	Safety glasses with side shields or tightly fitting safety goggles.[5] A face shield should be worn if there is a splash hazard.[3]	Protects against accidental splashes and contact with dust particles, which can cause serious eye irritation.[3]
Body Protection	A flame-resistant or standard laboratory coat worn over long pants and closed-toe shoes.[3] [6]	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator is necessary when engineering controls like a fume hood are not available or are insufficient to control airborne dust.[3]	Minimizes the risk of respiratory tract irritation and systemic toxicity.

Operational Plan: Handling and Storage

Adherence to a strict operational plan is crucial for the safe handling and storage of **Dehydro Nifedipine-13C,d3**.

Engineering Controls:

- Always handle **Dehydro Nifedipine-13C,d3** in a certified chemical fume hood to minimize inhalation exposure.[3]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[3]

Safe Handling Practices:

- Avoid the generation of dust.
- Wash hands thoroughly after handling, even if gloves were worn.[3][4]
- Do not eat, drink, or smoke in the laboratory.[3][7][8]
- All containers should be clearly labeled.[3]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3]
- Keep containers tightly closed when not in use.[3][4]

Disposal Plan

Proper disposal of **Dehydro Nifedipine-13C,d3** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

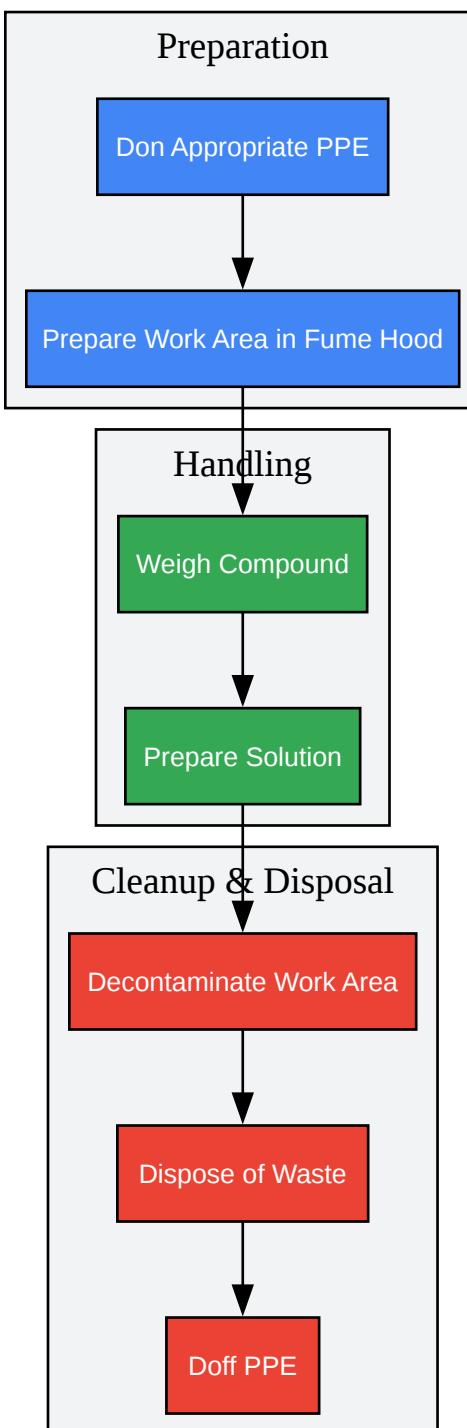
- Collect all waste materials, including contaminated PPE (gloves, lab coats), disposable labware (weighing boats, pipette tips), and any unused compound, in a designated and clearly labeled hazardous waste container.[5]
- Do not mix with other waste streams unless compatibility has been confirmed.[3]

Disposal Method:

- Dispose of the hazardous waste through a licensed waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow

The following diagram outlines the standard procedure for handling **Dehydro Nifedipine-13C,d3** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Dehydro Nifedipine-13C,d3**.

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